

Application Notes: 3,3-Dimethylcyclopentanone in the Synthesis of Tremulenolide A

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Compound of Interest

Compound Name: 3,3-Dimethylcyclopentanone

Cat. No.: B1585620

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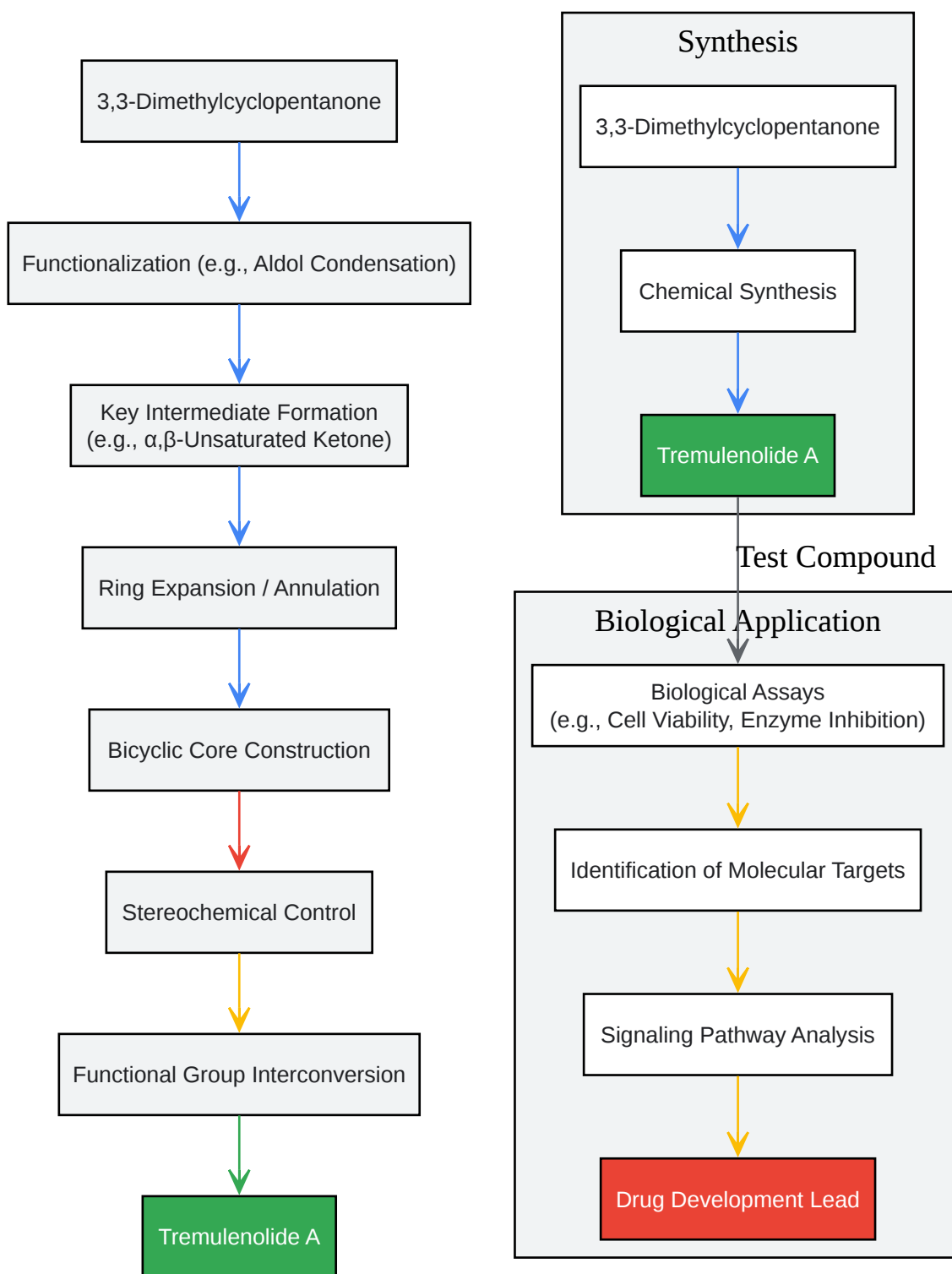
Introduction

Tremulenolide A is a sesquiterpenoid natural product with a complex polycyclic structure that has attracted significant interest from the synthetic chemistry community. The development of efficient synthetic routes to tremulenolide A and related tremulane sesquiterpenes is crucial for enabling further investigation of their biological activities and potential therapeutic applications. While various total syntheses of tremulenolide A have been reported, this document focuses on a proposed synthetic strategy utilizing **3,3-dimethylcyclopentanone** as a key starting material. This approach offers a potentially streamlined pathway to the core structure of tremulenolide A.

These notes provide an overview of the proposed synthetic pathway, detailed experimental protocols for key transformations, and a summary of expected quantitative data.

Proposed Synthetic Strategy

The proposed synthesis of tremulenolide A commencing from **3,3-dimethylcyclopentanone** involves a series of key transformations designed to construct the characteristic bicyclo[5.3.0]decane skeleton of the target molecule. The logical workflow of this proposed synthesis is outlined below.



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